

# Safeguarding Our Environment: Proper Disposal Procedures for Trichlorofluoromethane (CFC-11)

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## Compound of Interest

Compound Name: Fc 11a-2

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Trichlorofluoromethane, a chlorofluorocarbon also known as CFC-11 or Freon-11, is a potent ozone-depleting substance and a significant greenhouse gas.<sup>[1]</sup> Due to its environmental impact, the production of CFC-11 has been phased out under the Montreal Protocol.<sup>[2]</sup><sup>[3]</sup> Proper disposal of existing stocks of CFC-11 is not only a regulatory requirement but a critical step in protecting the stratospheric ozone layer and mitigating climate change. This document provides essential safety and logistical information for the handling and disposal of CFC-11, tailored for research, scientific, and drug development professionals.

## Core Disposal Principles

The cornerstone of CFC-11 disposal is the prevention of its release into the atmosphere.<sup>[4]</sup> In the United States, the Environmental Protection Agency (EPA) strictly prohibits the intentional venting of CFC refrigerants.<sup>[4]</sup> The disposal process for CFC-11 primarily involves two main stages: recovery and then either reclamation or destruction.

- **Recovery:** This is the process of removing CFC-11 from equipment and storing it in a designated container.<sup>[3]</sup>
- **Reclamation:** The recovered CFC-11 is reprocessed to meet the purity standards of new (virgin) product.<sup>[3]</sup>

- Destruction: The recovered CFC-11 is permanently destroyed using EPA-approved technologies.

## Quantitative Data on CFC-11 Disposal

The following table summarizes key quantitative data related to the disposal of CFC-11, based on regulatory standards and available cost information.

Parameter	Value	Notes
EPA Refrigerant Recovery Levels (from appliances with >5 lbs of refrigerant)	Required vacuum levels for recovery equipment manufactured on or after November 15, 1993.[5]	
Low-Pressure Appliances (e.g., chillers using CFC-11)	25 mm Hg absolute	This is a deep vacuum, indicating a high level of refrigerant removal.[6]
Medium-Pressure Appliances (<200 lbs refrigerant)	10 inches of Hg vacuum	
Medium-Pressure Appliances (≥200 lbs refrigerant)	15 inches of Hg vacuum	
High-Pressure Appliances (<200 lbs refrigerant)	0 inches of Hg vacuum	
High-Pressure Appliances (≥200 lbs refrigerant)	10 inches of Hg vacuum	
Very High-Pressure Appliances	0 inches of Hg vacuum	
Disposal Cost (Destruction)	~\$20/kilogram	This cost is from the Canadian Refrigerant Management Canada program and may vary based on location and service provider.[7]
Environmental Impact Comparison (Reclamation vs. Destruction)	Reclamation has a lower environmental impact.	A life-cycle assessment showed that reclamation resulted in 5.7 to 15.9 kg less CO2-equivalent emissions per kg of refrigerant compared to destruction.[8]

## Experimental Protocol: Recovery of CFC-11 from Laboratory Equipment

This protocol outlines the general steps for safely recovering CFC-11 from laboratory equipment. Note: This procedure must be performed by an EPA-certified technician using certified recovery equipment.[\[4\]](#)

Materials:

- EPA-certified refrigerant recovery machine
- Certified recovery cylinders (do not fill beyond 80% capacity)
- Manifold gauge set
- Hoses with low-loss fittings
- Vacuum pump
- Personal Protective Equipment (PPE): Safety glasses, gloves, and appropriate respiratory protection.

Procedure:

- Preparation:
  - Ensure adequate ventilation in the work area.
  - Inspect all equipment (recovery machine, hoses, cylinders) to ensure they are in good working order and compatible with CFC-11.
  - Place the recovery cylinder on a digital scale to monitor the weight of the recovered refrigerant.
- Connecting the Equipment:
  - Turn off and lock out the equipment containing the CFC-11.
  - Connect the manifold gauge set to the service ports on the equipment.

- Connect the manifold to the inlet of the recovery machine and the outlet of the recovery machine to the recovery cylinder.
- Purging Hoses:
  - Briefly open the valves on the equipment and the recovery cylinder to purge any air from the connecting hoses. This is crucial to prevent contamination of the recovered CFC-11.
- Recovery Process:
  - Start the recovery machine.
  - Monitor the gauges on the manifold and the weight of the recovery cylinder.
  - Continue the recovery process until the EPA-mandated vacuum level for the specific type of equipment is reached (refer to the table above).[6]
- Completion and Disconnection:
  - Once the required vacuum is achieved, shut off the recovery machine.
  - Close the valves on the recovery cylinder and the equipment.
  - Disconnect the hoses.
- Labeling and Storage:
  - Properly label the recovery cylinder with the type of refrigerant (CFC-11) and the amount recovered.
  - Store the cylinder in a cool, dry, and well-ventilated area away from direct sunlight and heat sources.

## Disposal Pathways and Logistics

Once recovered, the CFC-11 must be sent for either reclamation or destruction.

- Reclamation: If the recovered CFC-11 is to be reused, it must be sent to an EPA-certified reclaimer. The reclaimer will process the gas to meet purity standards. Reclaimed CFC-11

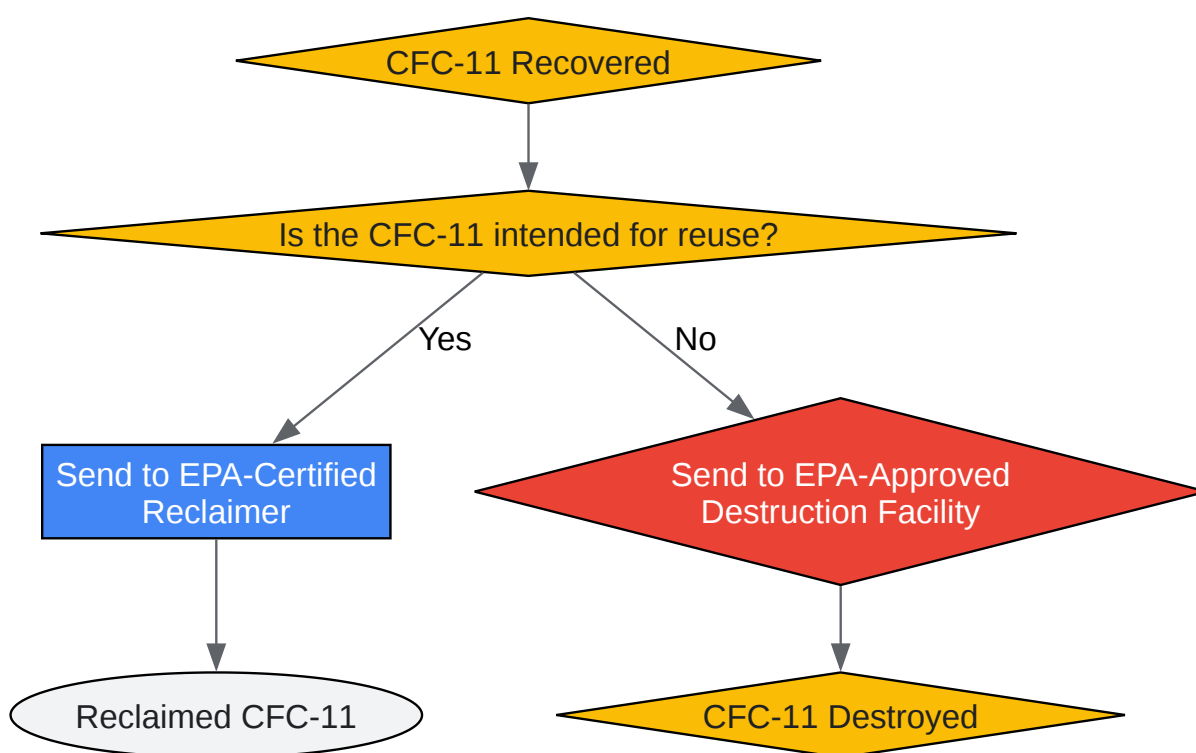
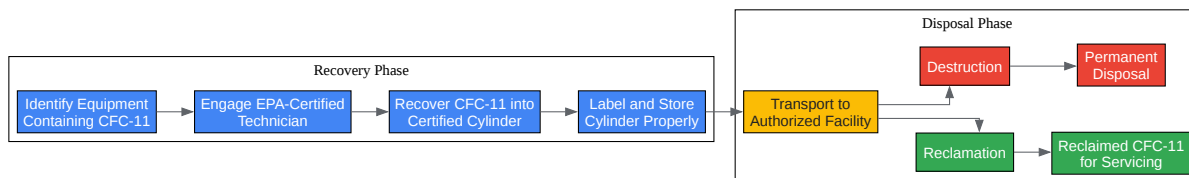
can then be sold for servicing existing equipment.

- Destruction: For permanent disposal, the recovered CFC-11 must be sent to a facility that uses an EPA-approved destruction technology, such as incineration.<sup>[9]</sup> It is important to note that the destruction of CFCs is generally preferred over reclamation to prevent future emissions, as even reclaimed refrigerants can leak from aging equipment.<sup>[10]</sup>

For laboratory settings, hazardous waste regulations under the Resource Conservation and Recovery Act (RCRA) may apply.<sup>[11]</sup> It is essential to consult your institution's Environmental Health and Safety (EHS) department to ensure compliance with all applicable federal, state, and local regulations.<sup>[12]</sup> Laboratories may be subject to specific accumulation time limits for hazardous waste.<sup>[13]</sup>

## Visualizing the Disposal Workflow

The following diagrams illustrate the key decision points and processes in the proper disposal of CFC-11.



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